

Executive Summary: Nomenclature & Identity Resolution

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Compound of Interest

Compound Name: Cy2 dic18 (5)

Cat. No.: B12093597

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Core Clarification: The term "Cy2 DiC18(5)" presents a nomenclature conflict.

- "Cy2" refers to a green-fluorescing cyanine (Emission 500–510 nm).[1] In the context of lipophilic membrane dyes, the Cy2 equivalent is DiO (3,3'-dioctadecyloxacarbocyanine perchlorate), chemically defined as DiOC(3).[1][2]
- "DiC18(5)" typically refers to a pentamethine bridge structure, which shifts emission to the red/far-red spectrum (Cy5-like).[1] The standard dye with this structure is DiD (DiIC(5)).[1]

Technical Verdict: Based on the "Cy2" designation, this guide focuses on DiO (DiOC

(3)), the industry-standard green lipophilic tracer.[1] However, a comparative profile for DiD is included to ensure coverage if the "(5)" suffix was the intended specification.

Part 1: Technical Profile & Photophysical Properties[1]

DiO is a lipophilic carbocyanine dye that is weakly fluorescent in aqueous media but becomes highly fluorescent upon insertion into the lipid bilayer.[1][3][4][5] This "environment-sensitive" property results from the restriction of rotational relaxation modes in the rigid membrane environment.[1]

Quantitative Data Summary

| Property | DiO (Cy2 Equivalent) | DiD (Cy5 Equivalent) |
|----------------------------|-----------------------------------|---------------------------------|
| Common Name | DiO, DiOC (3) | DiD, DiIC (5) |
| Fluorescence Color | Green | Far-Red |
| Excitation Max () | 484 nm (MeOH) / 487 nm (Membrane) | 644 nm (MeOH) |
| Emission Max () | 501 nm (MeOH) / 501 nm (Membrane) | 665 nm (MeOH) |
| Extinction Coefficient () | 154,000 M cm (approx.)* | ~240,000 M cm |
| Quantum Yield (QY) | 0.52 (in MeOH)** | ~0.3 – 0.5 (Membrane dependent) |
| Stokes Shift | ~17 nm | ~21 nm |
| Solubility | DMF, DMSO, Ethanol | DMF, DMSO, Ethanol |

*Note on

: Values range from 102,000 to 154,000 M

cm

depending on solvent polarity (e.g., Methanol vs. Ethanol) and aggregation state. **Note on

QY: DiO QY is negligible (<0.01) in water due to quenching but rises to ~ 0.52 in membranes or organic solvents.^[1]

Spectral Logic

The high extinction coefficient of DiO allows for sensitive detection even at low membrane concentrations.^[1] The quantum yield enhancement in lipids is driven by the restriction of intramolecular rotation.^[1] In water, the flexible methine bridge allows non-radiative decay (heat); in a lipid bilayer, the molecule is "locked," forcing energy release via photon emission.^[1]

Part 2: Experimental Methodologies

Preparation of Stock Solutions

- Solvent Choice: DMF (Dimethylformamide) is preferred over ethanol for DiO stock solutions due to higher solubility and stability.^[1]
- Concentration: Prepare a 1 mM to 5 mM stock solution.
 - Calculation: MW of DiO Perchlorate
 881.7 g/mol .^[1]
 - To make 1 mL of 1 mM stock: Dissolve 0.88 mg of DiO in 1 mL DMF.
- Storage: Store at -20°C , desiccated, and protected from light. Shelf life is >6 months.^{[1][6][7]}

Protocol: Measuring Quantum Yield (Comparative Method)

To validate the QY of DiO in a specific experimental buffer or liposome formulation, use the comparative method against a standard reference (Fluorescein).^[1]

Reagents:

- Reference: Fluorescein in 0.1 M NaOH (QY = 0.95).
- Sample: DiO in Methanol (or liposomes).

Step-by-Step Workflow:

- Absorbance Matching: Prepare dilute solutions of DiO and Fluorescein such that their absorbance at the excitation wavelength (e.g., 488 nm) is identical and below 0.1 OD (to avoid inner filter effects).[1]
- Spectral Integration: Record the integrated fluorescence emission spectrum (area under the curve) for both.
- Calculation:
 - Where:
 m is the slope of Integrated Fluorescence vs. Absorbance;
 n is the refractive index of the solvent.[1]

Protocol: Membrane Staining (Fixed & Live Cells)

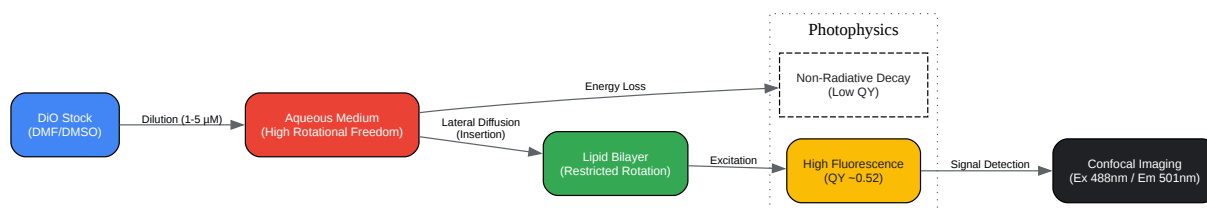
DiO allows for multicolor imaging (e.g., with Dil or DiD).[1][3][4]

- Cell Prep: Adherent cells on coverslips or suspension cells (10^5 cells/mL).
- Staining Solution: Dilute stock DiO into culture medium (serum-free preferred) to a final concentration of 1–5 μ M.
 - Optimization: For fixed cells, dye diffusion is slower.[1] Incubate longer or use mild detergents (rarely recommended as they strip lipids).[1]
- Incubation: Incubate for 10–20 minutes at 37°C.
- Wash: Wash 3x with PBS to remove background probe.[1]
- Fixation (Optional): If fixing after staining, use 4% PFA.[1] Warning: Avoid acetone or methanol fixation as they extract the lipid-dye complex.[1]

Part 3: Visualization of Mechanism & Workflow

Diagram: Lipophilic Dye Mechanism & Staining Workflow

This diagram illustrates the "Turn-On" mechanism of DiO and the critical decision points in the staining protocol.[1]



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Caption: Figure 1. The "Turn-On" mechanism of DiO.[1] In aqueous solution, energy dissipates non-radiatively.[1] Upon membrane insertion, rotational restriction enables high quantum yield fluorescence.[1]

Part 4: Troubleshooting & Optimization

| Issue | Cause | Solution |
|-----------------|---|--|
| Precipitation | Dye aggregation in aqueous buffer.[1] | Sonicate the staining solution; maintain <0.5% DMSO/DMF final concentration; add dye to vortexing buffer.[1] |
| Weak Signal | Low QY due to poor membrane insertion.[1] | Ensure serum-free media during staining (serum proteins bind the dye).[1] Increase incubation time. |
| Photobleaching | Oxidation of the polymethine bridge.[1] | Use antifade mounting media compatible with lipophilic dyes; minimize laser power.[1] |
| Spotty Staining | Dye aggregates or endocytosis.[1] | Stain at 37°C to facilitate lateral diffusion; wash thoroughly; filter stock solution (0.2 µm).[1] |

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